Structural Confirmation of 2-Bromo-5-cyclobutylthiazole: A Comparative Analytical Guide

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Compound of Interest

Compound Name:	*2-Bromo-5-cyclobutylthiazole*
CAS No.:	*1159814-12-6*
Cat. No.:	*B3086512*

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Executive Summary

Objective: To provide a definitive structural confirmation protocol for **2-Bromo-5-cyclobutylthiazole** (CAS: 1159814-12-6), distinguishing it from its regioisomer, 2-Bromo-4-cyclobutylthiazole.

Context: The thiazole scaffold is a cornerstone in medicinal chemistry, appearing in drugs like Dasatinib and Ritonavir. However, the synthesis of substituted thiazoles often suffers from regioselectivity issues. Electrophilic bromination or Hantzsch-type cyclizations can yield mixtures of 2,4- and 2,5-isomers. Misidentification of these isomers leads to "dead-end" SAR (Structure-Activity Relationship) data.

Recommendation: While Single-Crystal X-ray Diffraction (SC-XRD) is the absolute standard, it is often low-throughput. This guide establishes a self-validating NMR workflow (1H NMR + NOESY) as the primary method for rapid, high-confidence structural assignment, validated by chemical shift logic and spatial connectivity.

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The Structural Challenge: Regioisomerism

The core challenge lies in the ambiguity of the proton position on the thiazole ring when the 2-position is brominated.

- Target Molecule (A): **2-Bromo-5-cyclobutylthiazole**.[1] (Proton is at C4).
- Common Impurity (B): 2-Bromo-4-cyclobutylthiazole. (Proton is at C5).

Because both isomers possess exactly one aromatic singlet and one cyclobutyl group, low-resolution MS and standard 1H NMR integration cannot distinguish them. The differentiation relies on the electronic environment of the remaining ring proton.

Comparative Analysis of Analytical Methods

Feature	1H NMR (1D)	NOESY (2D)	SC-XRD	HRMS
Primary Output	Chemical Shift ( )	Spatial Proximity	3D Atom Coordinates	Elemental Formula
Differentiation Power	High (Diagnostic Shifts)	High (Connectivity)	Absolute	None (Isomers identical)
Throughput	Very High (<10 min)	High (~30 min)	Low (Days/Weeks)	High
Sample Req.	~5 mg (Dissolved)	~10 mg (Dissolved)	Single Crystal	<1 mg
Verdict	Screening Tool	Confirmation Tool	Validation Tool	Purity Check Only

Technical Guide: NMR-Based Structural Assignment

Theoretical Grounding (The "Why")

The chemical shift of the thiazole ring proton is heavily influenced by the adjacent heteroatoms (Nitrogen vs. Sulfur).

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- The C4-Proton (Target: 5-substituted): Located adjacent to the electronegative Nitrogen atom (

  bond). The anisotropic effect and electronegativity of nitrogen cause significant deshielding.

  - Expected Range:

    7.50 – 8.00 ppm.

- The C5-Proton (Impurity: 4-substituted): Located adjacent to the Sulfur atom. While sulfur is electronegative, the C5 position is more electron-rich due to resonance donation from the sulfur lone pair, leading to shielding relative to C4.

  - Expected Range:

    6.90 – 7.40 ppm.

Experimental Protocol

Reagents:

- Analyte: >5 mg of isolated solid/oil.
- Solvent: DMSO-

  (Preferred for resolution) or CDCl

  .
- Internal Standard: TMS (Tetramethylsilane) typically present in solvent.

Workflow:

- Preparation: Dissolve 5-10 mg of sample in 0.6 mL DMSO-

  . Ensure solution is homogenous.
- Acquisition (1H): Run standard proton sequence (16 scans, 2s relaxation delay).
- Acquisition (NOESY): If 1H is ambiguous, run 2D NOESY. Set mixing time (

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) to 500ms.

- Analysis: Focus on the aromatic singlet region (6.5 - 8.5 ppm).

Decision Matrix (Self-Validating Logic)

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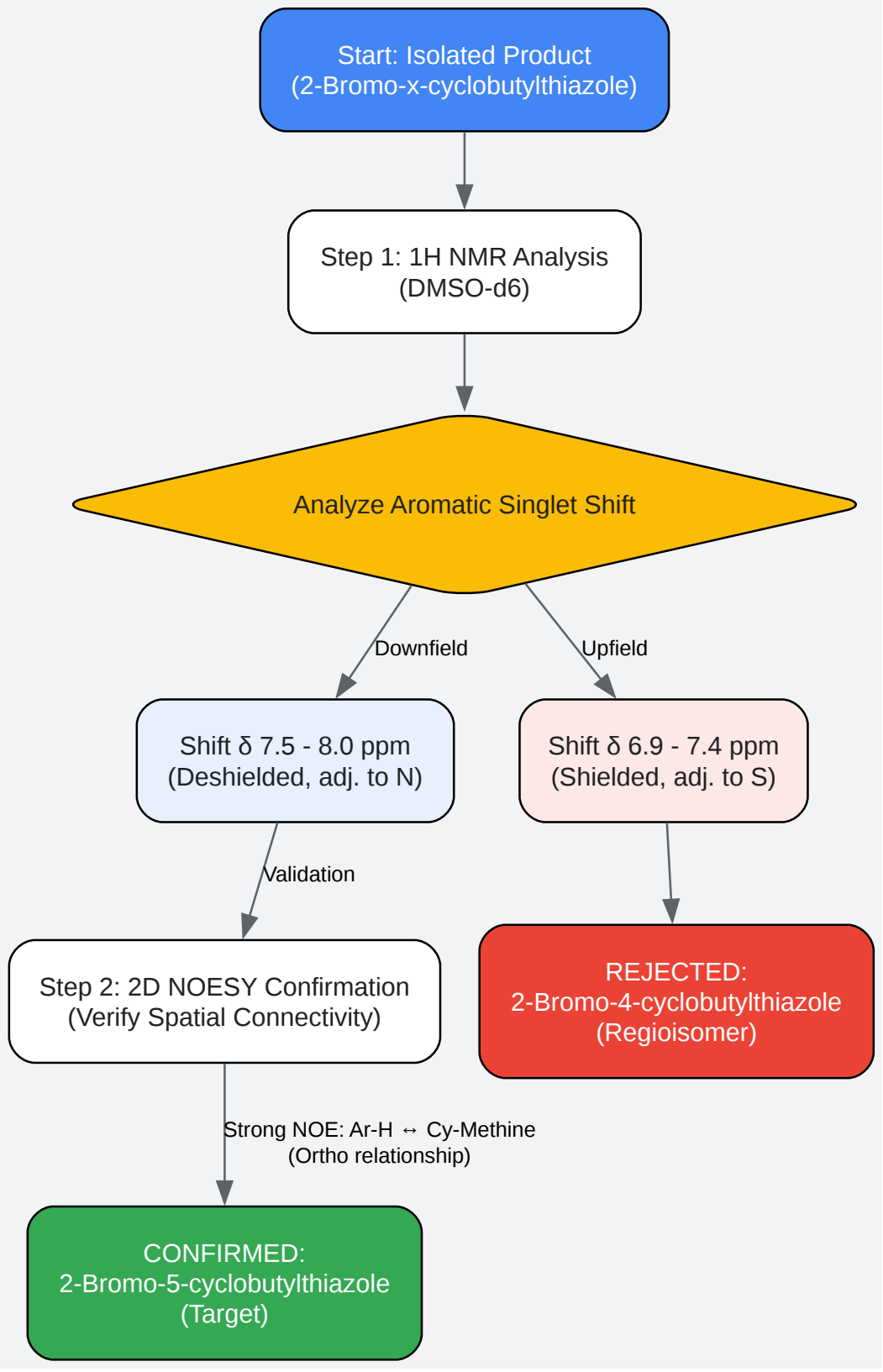

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Figure 1: Decision tree for structural assignment based on 1H NMR chemical shifts.

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Supporting Data & Visualization

Expected NMR Data Table

The following data compares the theoretical and experimental expectations for the target versus its isomer in DMSO-

.

Position	2-Bromo-5-cyclobutylthiazole (Target)	2-Bromo-4-cyclobutylthiazole (Isomer)
Aromatic H	7.65 ppm (s, 1H) (H4)	7.25 ppm (s, 1H) (H5)
Cyclobutyl (CH)	3.60 - 3.80 ppm (m, 1H)	3.40 - 3.60 ppm (m, 1H)
Cyclobutyl (CH2)	1.90 - 2.40 ppm (m, 6H)	1.90 - 2.40 ppm (m, 6H)
Carbon (C-Br)	~135-140 ppm	~135-140 ppm
Key HMBC	H4 couples to C2 (Br-C=N) & C5	H5 couples to C4 & S-C2

Mechanistic Visualization: NOE Correlations

To be absolutely certain, one must confirm the spatial relationship. In the 5-cyclobutyl isomer, the aromatic proton at C4 is "ortho" to the cyclobutyl group at C5. A strong Nuclear Overhauser Effect (NOE) should be observed.

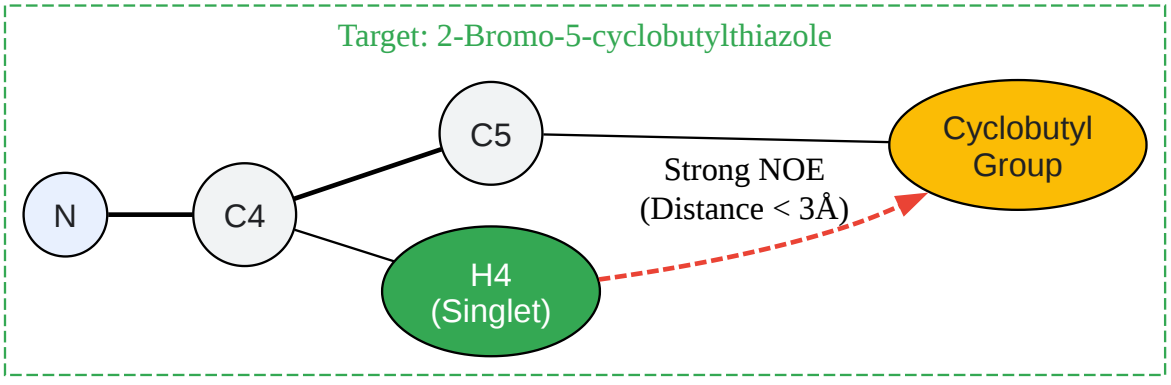

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Figure 2: Key NOE correlation in the target molecule. The H4 proton is spatially adjacent to the Cyclobutyl group at C5.

Synthesis & Purification Notes

If your analysis indicates the presence of the wrong isomer (2-Bromo-4-cyclobutylthiazole), review your synthetic route:

- Hantzsch Synthesis: Reaction of a cyclobutyl-thioamide with

  -bromoaldehyde typically yields the 4-cyclobutyl isomer.

- Bromination Route: Direct bromination of 5-cyclobutylthiazole using NBS/Br

  is the preferred route to the target. The C2 position is the most nucleophilic site remaining if C5 is blocked, but if C5 is open, bromination prefers C5.

  - Correction: To get 2-Bromo-5-cyclobutyl, one typically starts with 2-amino-5-cyclobutylthiazole (Sandmeyer reaction to Bromo) or performs a lithiation/halogenation on a protected precursor. Direct bromination of a 5-substituted thiazole usually occurs at the 2-position, which is favorable.

References

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Sources

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